

Physical properties of "Ethyl 4,5-dimethoxy-2-nitrobenzoate" (melting point, solubility)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 4,5-dimethoxy-2-nitrobenzoate

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Technical Guide: Physical Properties of Ethyl 4,5-dimethoxy-2-nitrobenzoate

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4,5-dimethoxy-2-nitrobenzoate is an organic compound of interest in medicinal chemistry and synthetic organic chemistry. Its structural features, including the nitro group and methoxy substituents on the benzene ring, make it a versatile intermediate for the synthesis of various target molecules. A thorough understanding of its physical properties, such as melting point and solubility, is crucial for its application in research and development, particularly in areas like reaction condition optimization, purification, and formulation.

This technical guide provides a concise overview of the key physical properties of **Ethyl 4,5-dimethoxy-2-nitrobenzoate**, supported by experimental protocols for their determination.

Data Presentation: Physical Properties

The known physical properties of **Ethyl 4,5-dimethoxy-2-nitrobenzoate** are summarized in the table below.

Property	Value	Source
Melting Point	100-102 °C	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₆	N/A
Molecular Weight	255.22 g/mol	N/A
Boiling Point	392.3 °C (Predicted)	N/A
Density	1.253 g/cm ³ (Predicted)	N/A
Solubility	Soluble in organic solvents.	N/A

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the melting point and solubility of a solid organic compound like **Ethyl 4,5-dimethoxy-2-nitrobenzoate**.

Determination of Melting Point

The melting point of a crystalline solid is a key indicator of its purity. A sharp melting range (typically 0.5-1°C) is characteristic of a pure compound, while impurities tend to depress and broaden the melting range.

Methodology:

- **Sample Preparation:** A small amount of the crystalline **Ethyl 4,5-dimethoxy-2-nitrobenzoate** is finely ground and packed into a capillary tube to a height of 2-3 mm.
- **Apparatus:** A calibrated melting point apparatus is used. The capillary tube containing the sample is placed in the heating block of the apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be employed to determine an approximate melting range.
- **Observation:** For an accurate measurement, the temperature is raised slowly (1-2°C per minute) as it approaches the approximate melting point. The temperature at which the first

liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.

- Reporting: The melting point is reported as a range of these two temperatures.

Determination of Solubility

Solubility is a fundamental property that dictates the choice of solvents for reactions, recrystallization, and formulation.

Methodology (Qualitative):

- Sample Preparation: A small, accurately weighed amount of **Ethyl 4,5-dimethoxy-2-nitrobenzoate** (e.g., 10 mg) is placed in a test tube.
- Solvent Addition: A specific volume of the chosen solvent (e.g., 1 mL of ethanol, methanol, dichloromethane, or water) is added to the test tube.
- Observation at Room Temperature: The mixture is agitated at room temperature, and the dissolution of the solid is observed. If the solid dissolves completely, it is deemed soluble.
- Heating (Optional): If the compound is not soluble at room temperature, the mixture can be gently heated to observe if solubility increases with temperature.
- Classification: The solubility is typically classified into categories such as "soluble," "sparingly soluble," or "insoluble" based on the amount of solute that dissolves in a given volume of solvent.

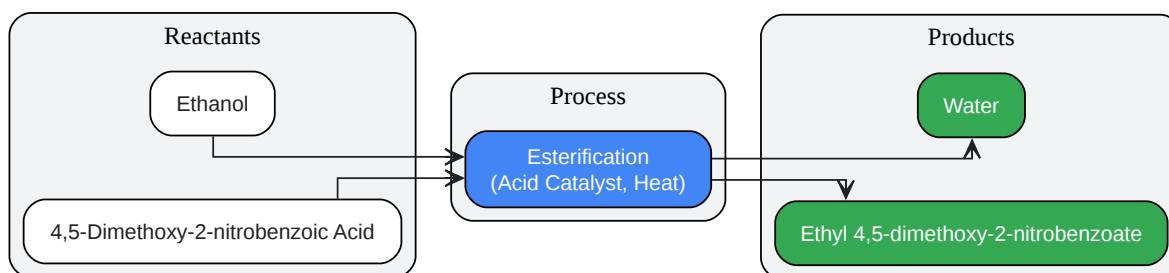
Methodology (Quantitative - Shake-Flask Method):

- Saturation: An excess amount of **Ethyl 4,5-dimethoxy-2-nitrobenzoate** is added to a known volume of the solvent in a sealed flask.
- Equilibration: The flask is agitated (e.g., in a shaker bath) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.

- Separation: The undissolved solid is separated from the solution by filtration or centrifugation.
- Analysis: The concentration of the solute in the clear, saturated solution is determined using a suitable analytical technique, such as UV-Vis spectroscopy, HPLC, or gravimetric analysis after solvent evaporation.
- Reporting: The solubility is expressed in quantitative terms, such as grams of solute per 100 mL of solvent (g/100 mL) or moles per liter (mol/L).

Synthesis and Logical Workflow

While specific signaling pathways involving **Ethyl 4,5-dimethoxy-2-nitrobenzoate** are not extensively documented, its synthesis is a key aspect of its utility. The logical workflow for its preparation typically involves the esterification of its corresponding carboxylic acid precursor.



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Caption: Logical workflow for the synthesis of **Ethyl 4,5-dimethoxy-2-nitrobenzoate**.

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References

- 1. Ethyl 4,5-dimethoxy-2-nitrobenzoate | C₁₁H₁₃NO₆ | CID 3482378 - PubChem [pubchem.ncbi.nlm.nih.gov]
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